

molecular structure of 4-Amino-3-iodopyridine

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Compound of Interest

Compound Name: 4-Amino-3-iodopyridine

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Technical Guide to 4-Amino-3-iodopyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **4-Amino-3-iodopyridine** (CAS RN: 88511-27-7), a key building block in medicinal and agrochemical research.

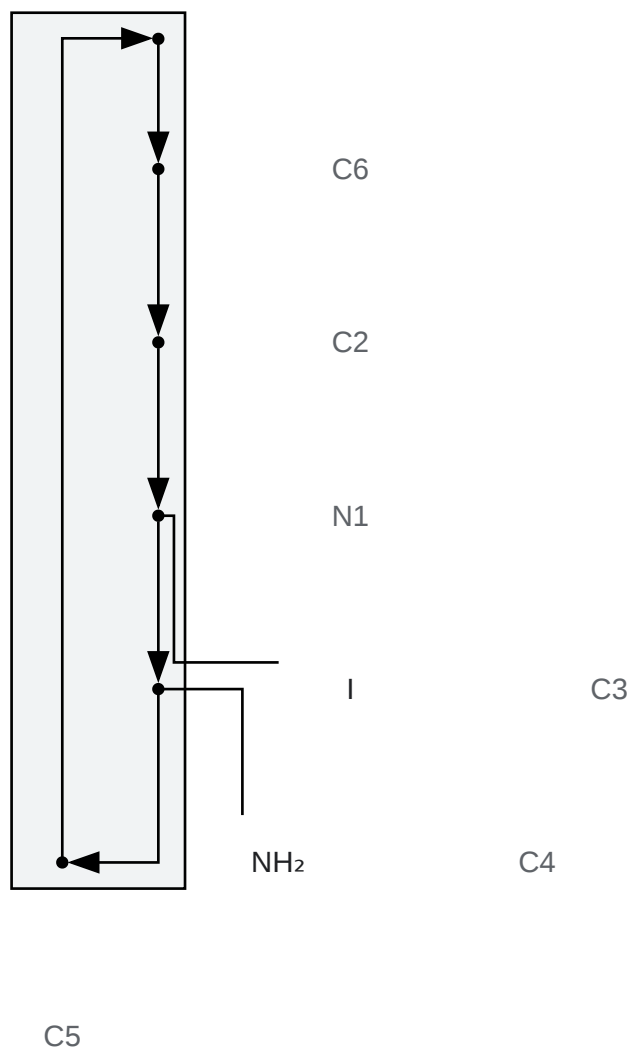
Introduction

4-Amino-3-iodopyridine, also known as 3-iodo-4-pyridinamine, is a substituted pyridine derivative with the molecular formula $C_5H_5IN_2$.^{[1][2]} Its unique structure, featuring an amino group and an iodine atom on the pyridine ring, makes it a versatile intermediate in synthetic organic chemistry.^[3] This compound is particularly valuable in the development of novel pharmaceuticals, especially for neurological disorders, and in the formulation of advanced agrochemicals like pesticides and herbicides.^[3] Its reactivity and stability allow for the creation of a diverse range of derivatives, facilitating complex chemical syntheses and drug discovery efforts.^[3]

Molecular Structure and Properties

The core of **4-Amino-3-iodopyridine** is a pyridine ring, an aromatic six-membered heterocycle containing a nitrogen atom. It is functionalized with an amino ($-NH_2$) group at position 4 and an iodine ($-I$) atom at position 3.

Molecular Structure of 4-Amino-3-iodopyridine



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Figure 1. Molecular Structure of **4-Amino-3-iodopyridine**

Chemical and Physical Properties

The key identifiers and physicochemical properties of **4-Amino-3-iodopyridine** are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	88511-27-7[2]
Molecular Formula	C ₅ H ₅ IN ₂ [1]
Molecular Weight	220.01 g/mol [1]
IUPAC Name	3-iodopyridin-4-amine[4]
Synonyms	3-Iodo-4-aminopyridine, 3-Iodo-4-pyridinamine[1][2]
SMILES	<chem>Nc1ccncc1I</chem> [2]
InChI Key	ZGOCEDVVZKFHSY-UHFFFAOYSA-N[4]

Table 2: Physicochemical Properties

Property	Value
Physical Form	White to almost white powder/crystal[3]
Melting Point	95-100 °C[5][6]
Topological Polar Surface Area (TPSA)	38.91 Å²[2]
logP	1.2684[2]
Hydrogen Bond Donors	1[2]
Hydrogen Bond Acceptors	2[2]
Rotatable Bonds	0[2]

Spectroscopic Data

Detailed experimental spectra for **4-Amino-3-iodopyridine** are not widely available in the public domain. However, based on its structure and data from analogous compounds, the expected spectral characteristics are outlined below.

Table 3: Predicted Spectroscopic Data

Technique	Expected Observations
^1H NMR	Aromatic protons on the pyridine ring are expected. The chemical shifts would be influenced by the electron-donating amino group and the electron-withdrawing iodo group. Signals for the $-\text{NH}_2$ protons would also be present.
^{13}C NMR	Five distinct signals for the carbon atoms of the pyridine ring are anticipated. The carbon attached to the iodine atom (C-3) would show a significant downfield shift.
IR Spectroscopy	Characteristic peaks for N-H stretching of the primary amine (approx. $3300\text{--}3500\text{ cm}^{-1}$), N-H bending (approx. $1600\text{--}1650\text{ cm}^{-1}$), C=C and C=N stretching of the pyridine ring (approx. $1400\text{--}1600\text{ cm}^{-1}$), and C-I stretching (approx. $500\text{--}600\text{ cm}^{-1}$). ^[7]
Mass Spectrometry (EI)	The molecular ion peak (M^+) would be expected at $m/z = 220$. Fragmentation would likely involve the loss of iodine and subsequent pyridine ring fragmentation. ^[8]

Note: The data in Table 3 are predicted and should be confirmed with experimental results.

Synthesis and Experimental Protocols

A specific, detailed synthesis protocol for **4-Amino-3-iodopyridine** is not readily available in peer-reviewed literature. However, a common strategy for the synthesis of related halo-aminopyridines involves the direct halogenation of a substituted aminopyridine. The following protocol for the synthesis of 2-Chloro-3-iodo-4-pyridinamine from 2-chloro-4-aminopyridine illustrates a representative synthetic approach.

Example Experimental Protocol: Synthesis of a Halogenated 4-Aminopyridine Derivative

This protocol describes the iodination of 2-chloro-4-aminopyridine using iodine monochloride.

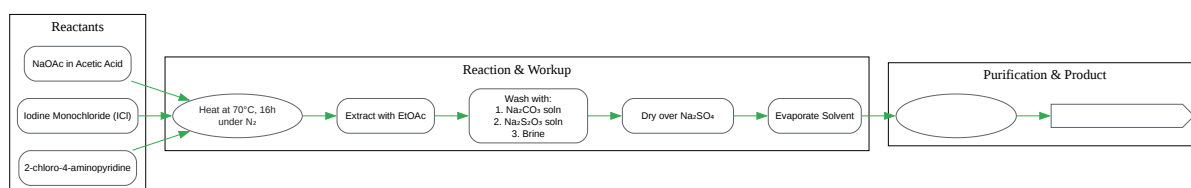
Materials:

- 2-chloro-4-aminopyridine
- Sodium acetate trihydrate ($\text{NaOAc} \cdot 3\text{H}_2\text{O}$)
- Iodine monochloride (ICl)
- Glacial Acetic Acid (AcOH)
- Ethyl acetate (EtOAc)
- Sodium carbonate (Na_2CO_3) solution
- 10% Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- A solution of 2-chloropyridin-4-amine and sodium acetate trihydrate in glacial acetic acid is prepared in a reaction vessel.[\[9\]](#)
- Iodine monochloride dissolved in glacial acetic acid is added dropwise to the solution.[\[9\]](#)
- The reaction mixture is heated to 70°C with stirring under a nitrogen atmosphere for 16 hours.[\[9\]](#)
- After cooling, the reaction mixture is extracted with ethyl acetate.[\[9\]](#)

- The organic layer is washed sequentially with sodium carbonate solution, 10% sodium thiosulfate solution, and brine.[9]
- The combined organic layers are dried over anhydrous sodium sulfate.[9]
- The solvent is removed under reduced pressure to yield the crude product.[9]
- The crude product is purified by flash column chromatography.[9]



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Figure 2. Example Synthesis Workflow for a Halogenated 4-Aminopyridine

Applications in Research and Development

4-Amino-3-iodopyridine is a valuable building block with significant applications in several areas of chemical research.

Table 4: Key Application Areas

Application Area	Description
Pharmaceutical Development	Serves as a crucial intermediate for synthesizing a variety of pharmaceuticals, particularly those targeting neurological disorders.[3]
Organic Synthesis	Employed as a versatile reagent for constructing complex molecules, enabling the creation of novel compounds with potential therapeutic effects.[3]
Agrochemical Formulation	Used in the development of effective pesticides and herbicides, contributing to modern agricultural practices.[3]
Material Science	Can be utilized in the creation of functional materials, including catalysts and sensors, to improve the efficiency of chemical reactions.[3]

Crystallographic Data

As of this writing, a detailed single-crystal X-ray diffraction structure for **4-Amino-3-iodopyridine** (CAS 88511-27-7) is not available in the public domain. Structural analysis of closely related molecules, such as 4-Amino-3,5-dichloropyridine, confirms the planarity of the pyridine ring and shows molecular assembly in the crystal lattice through strong N—H...N hydrogen bonding. This type of analysis provides precise bond lengths and angles, which are critical for understanding molecular interactions and for computational modeling in drug design.

Safety Information

4-Amino-3-iodopyridine is classified as hazardous. Appropriate safety precautions should be taken during handling and storage.

Table 5: GHS Hazard Information

Hazard Class	Code	Description
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed[5][6]
Skin Irritation (Category 2)	H315	Causes skin irritation[5][6]
Serious Eye Damage (Category 1)	H318	Causes serious eye damage[5][6]
STOT SE (Category 3)	H335	May cause respiratory irritation[5][6]

Storage: Store at 4°C, protected from light, in a dry, inert atmosphere.[2]

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